

# In-Depth Technical Guide: Characterization of CAS Number 154748-63-7

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## Compound of Interest

*Compound Name:* Tert-butyl 3-  
hydroxycyclobutylcarbamate

*CAS No.:* 389890-43-1

*Cat. No.:* B346172

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## Abstract

This technical guide provides a comprehensive characterization of the chemical compound associated with CAS number 154748-63-7, identified as tert-butyl (3-hydroxycyclobutyl)carbamate. This document outlines the compound's chemical and physical properties, details a representative synthetic protocol, and discusses methods for its purification and analytical characterization. While this compound is a valuable building block in organic synthesis, particularly in the construction of complex molecules for pharmaceutical research, public domain information regarding its specific biological activity, mechanism of action, and associated signaling pathways is limited. This guide serves as a foundational resource for researchers utilizing this compound in their work.

## Chemical Identity and Physical Properties

tert-Butyl (3-hydroxycyclobutyl)carbamate, also known by its synonym N-Boc-3-aminocyclobutanol, is a carbamate derivative of 3-aminocyclobutanol. The tert-

butyloxycarbonyl (Boc) group serves as a common protecting group for the amine functionality, enabling selective reactions at other sites of the molecule. The compound exists as cis and trans stereoisomers, which may exhibit different physical properties and reactivity.

Table 1: Chemical and Physical Properties of tert-Butyl (3-hydroxycyclobutyl)carbamate

Property	Value	Reference(s)
CAS Number	154748-63-7	[1]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	187.24 g/mol	[1][2]
IUPAC Name	tert-butyl N-(3-hydroxycyclobutyl)carbamate	[1]
Synonyms	N-Boc-3-aminocyclobutanol, Carbamic acid, (3-hydroxycyclobutyl)-, 1,1-dimethylethyl ester	[1]
Appearance	White to off-white solid	[3]
Melting Point	Not consistently reported; may vary with isomeric purity	
Boiling Point	~303.7 °C at 760 mmHg (Predicted)	[4]
Density	~1.107 g/cm <sup>3</sup> (Predicted)	[4]
Solubility	Soluble in methanol, ethyl acetate, and other common organic solvents.	

## Synthesis and Purification

The synthesis of tert-butyl (3-hydroxycyclobutyl)carbamate is typically achieved through the N-protection of 3-aminocyclobutanol with di-tert-butyl dicarbonate (Boc<sub>2</sub>O). This reaction is a standard procedure for introducing the Boc protecting group onto a primary amine.

## Experimental Protocol: Synthesis of tert-Butyl (3-hydroxycyclobutyl)carbamate

This protocol is a representative method for the synthesis of tert-butyl (3-hydroxycyclobutyl)carbamate from 3-aminocyclobutanol.

Materials:

- 3-Aminocyclobutanol hydrochloride
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Triethylamine (Et<sub>3</sub>N) or Sodium Bicarbonate (NaHCO<sub>3</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) or Tetrahydrofuran (THF)
- Water (H<sub>2</sub>O)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) or magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- To a stirred solution of 3-aminocyclobutanol hydrochloride (1.0 eq) in a mixture of water and a suitable organic solvent (e.g., dichloromethane or THF) at 0 °C, add a base such as triethylamine (2.2 eq) or sodium bicarbonate (3.0 eq).
- Slowly add a solution of di-tert-butyl dicarbonate (1.1 eq) in the same organic solvent to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete, separate the organic layer. Wash the organic layer sequentially with 1 M HCl solution, saturated NaHCO<sub>3</sub> solution, and brine.

- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure to yield the crude product.

## Purification Protocol

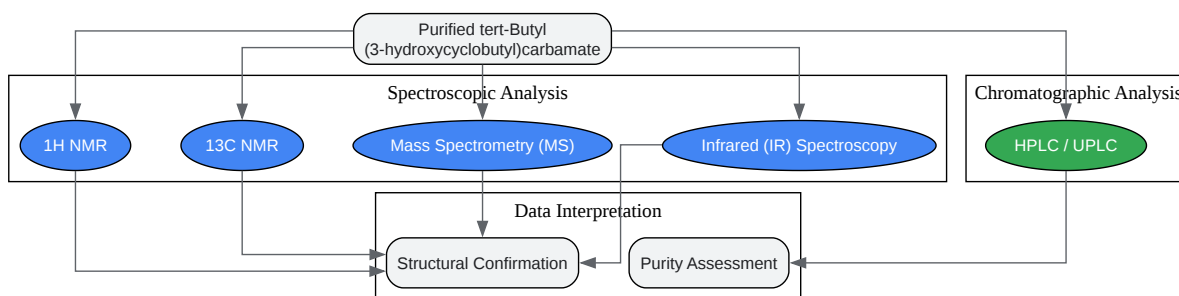
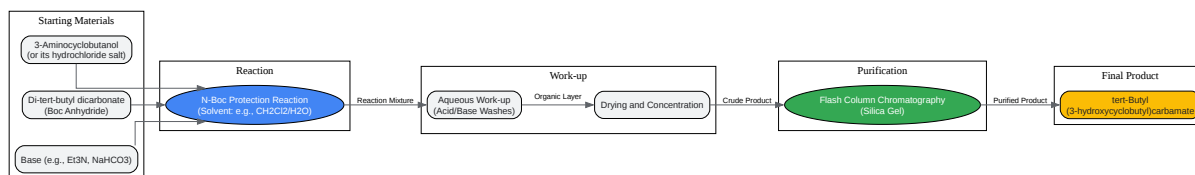
The crude tert-butyl (3-hydroxycyclobutyl)carbamate can be purified by flash column chromatography on silica gel.

Materials:

- Crude tert-butyl (3-hydroxycyclobutyl)carbamate
- Silica gel (230-400 mesh)
- Hexanes
- Ethyl acetate

Procedure:

- Prepare a slurry of silica gel in a non-polar solvent (e.g., hexanes) and pack it into a chromatography column.
- Dissolve the crude product in a minimal amount of the eluent and load it onto the column.
- Elute the column with a gradient of ethyl acetate in hexanes (e.g., starting from 10% ethyl acetate and gradually increasing to 50%).
- Collect fractions and analyze them by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified tert-butyl (3-hydroxycyclobutyl)carbamate as a white solid.



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## References

- [1. tert-Butyl \(3-hydroxycyclobutyl\)carbamate | C9H17NO3 | CID 22594430 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. tert-butyl \(3-hydroxycyclobutyl\)carbamate - CAS:154748-63-7 - Abovchem \[abovchem.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. echemi.com \[echemi.com\]](#)
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